

Application of 2-Hydroxy-4-methyl-5-nitropyridine in Agrochemical Synthesis

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Compound of Interest

Compound Name: **2-Hydroxy-4-methyl-5-nitropyridine**

Cat. No.: **B1296462**

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Application Notes & Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

2-Hydroxy-4-methyl-5-nitropyridine is a versatile chemical intermediate recognized for its role in the synthesis of a variety of biologically active molecules, including those with applications in the agrochemical and pharmaceutical industries.^[1] Its unique structure, featuring hydroxyl, methyl, and nitro groups on a pyridine ring, allows for diverse chemical modifications, making it a valuable building block in the development of novel pesticides, herbicides, and fungicides.^[1] This document provides detailed application notes and experimental protocols for the use of **2-Hydroxy-4-methyl-5-nitropyridine** in the synthesis of agrochemicals, with a specific focus on the pathway towards the neonicotinoid insecticide, Nitenpyram.

Application Notes

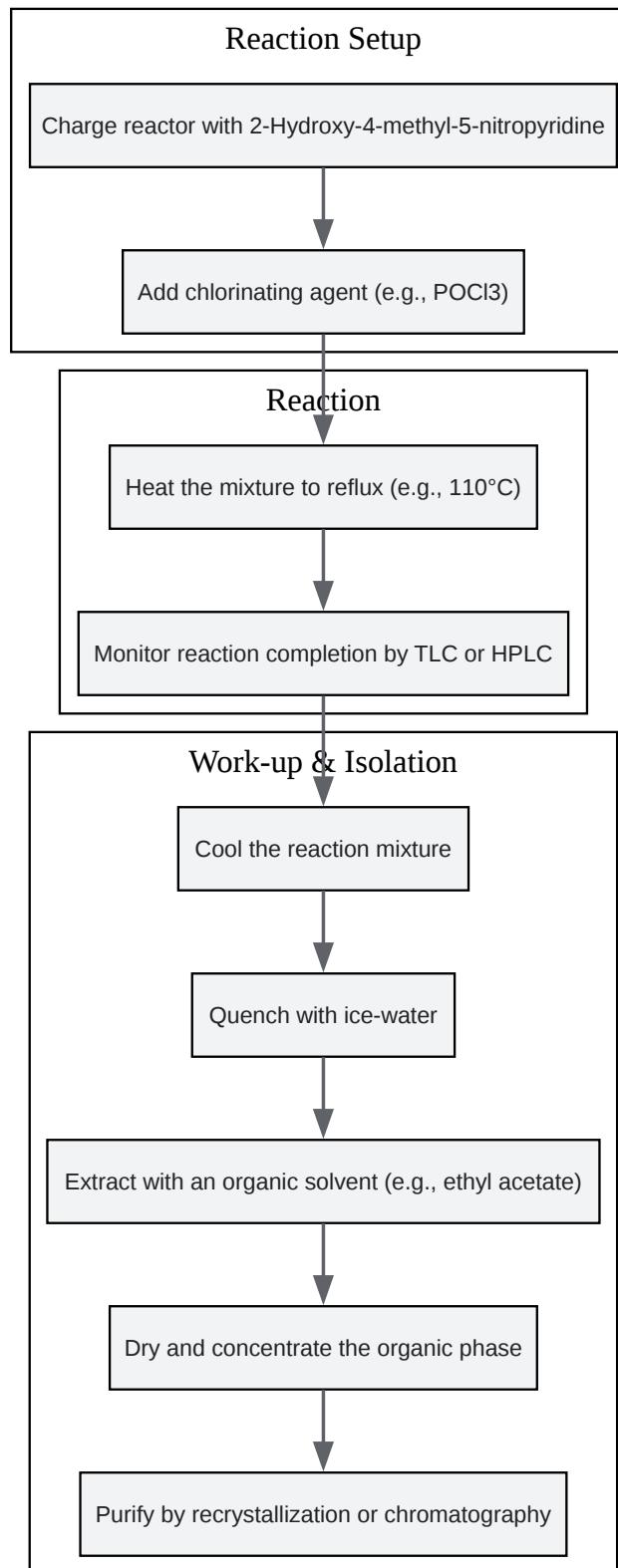
The primary application of **2-Hydroxy-4-methyl-5-nitropyridine** in agrochemical synthesis is as a precursor to more complex chlorinated pyridine intermediates. The hydroxyl group can be readily substituted with a chlorine atom, a crucial step in the synthesis of many active agrochemical ingredients. The subsequent chemical manipulations of the methyl and nitro groups allow for the construction of the specific pharmacophores required for pesticidal activity.

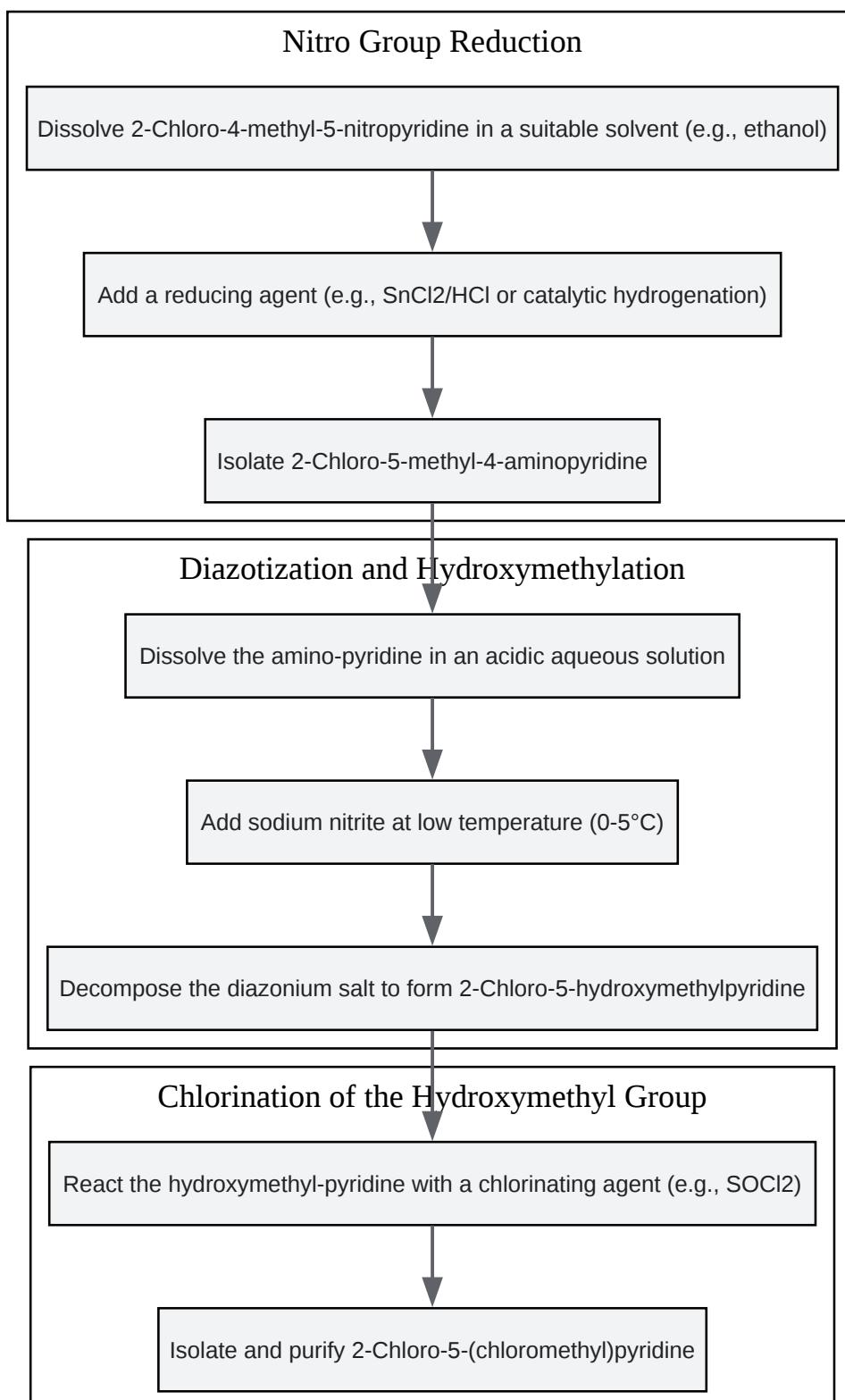
A prominent example of an agrochemical derived from this pathway is the insecticide Nitenpyram. Nitenpyram is a neonicotinoid that acts as an insect neurotoxin, effective against a range of agricultural and veterinary pests.^[2] The synthesis of Nitenpyram highlights the strategic importance of **2-Hydroxy-4-methyl-5-nitropyridine** as a starting material for generating the core chloropyridine structure of the final product.

The general synthetic strategy involves the initial conversion of **2-Hydroxy-4-methyl-5-nitropyridine** to 2-chloro-4-methyl-5-nitropyridine. This is a key transformation that activates the pyridine ring for further functionalization. Subsequent reduction of the nitro group and chlorination of the methyl group yields the critical intermediate, 2-chloro-5-(chloromethyl)pyridine. This intermediate is then used to build the final Nitenpyram molecule through a series of condensation and substitution reactions.

Below are the detailed experimental protocols for the key transformations in the synthesis of Nitenpyram, starting from **2-Hydroxy-4-methyl-5-nitropyridine**.

Synthetic Pathway Overview



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References

- 1. Nitenpyram - Wikipedia [en.wikipedia.org]
- 2. Nitenpyram | C11H15CIN4O2 | CID 3034287 - PubChem [pubchem.ncbi.nlm.nih.gov]
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